

Application Note: Preparing Mibefradil Dihydrochloride Hydrate Stock Solutions

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Compound of Interest

Compound Name: Mibefradil dihydrochloride hydrate

Cat. No.: B15578209

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **Mibefradil dihydrochloride hydrate** for research applications.

Introduction

Mibefradil is a calcium channel antagonist that is structurally and pharmacologically distinct from other classical calcium channel blockers[1]. Its primary mechanism of action involves the potent and selective blockade of low-voltage-activated (T-type) calcium channels over high-voltage-activated (L-type) channels[1][2][3][4]. This activity leads to the relaxation of vascular smooth muscle, causing vasodilation and a decrease in blood pressure[1][5]. Mibefradil has been investigated for its therapeutic potential in hypertension and angina[1][2].

Recent research has uncovered additional mechanisms, including the inhibition of store-operated Orai channels and the activation of the Phospholipase C (PLC) pathway, which triggers calcium release from intracellular stores[6][7]. These diverse actions make Mibefradil a valuable tool for studying calcium signaling pathways. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Mibefradil dihydrochloride hydrate**.

Property	Data	Reference
Molecular Weight	568.55 g/mol (anhydrous basis). Note: Batch-specific molecular weight may vary due to hydration and should be used for calculations.	[8][9]
CAS Number	116666-63-8	[3][8]
Appearance	White powder	[8][9]
Solubility (Water)	Up to 50 mM (~28.4 mg/mL). Higher concentrations (up to 150 mg/mL) may be achieved with sonication.	[3][10]
Solubility (DMSO)	Up to 100 mM (~56.9 mg/mL). Sonication may be required to fully dissolve.	[3][10]
Solubility (Ethanol)	Insoluble	[8][9]
Storage (Solid)	Store desiccated at room temperature.	[8]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[3][8][10]

Experimental Protocol: Stock Solution Preparation

This protocol provides instructions for preparing high-concentration stock solutions of **Mibefradil dihydrochloride hydrate** in DMSO or water.

3.1. Materials and Equipment

- **Mibefradil dihydrochloride hydrate** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Nuclease-free water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettors and sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- Mibefradil dihydrochloride is classified as an acute oral toxicant (GHS07 Hazard pictogram) [8].
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, at all times.
- Refer to the Safety Data Sheet (SDS) for complete safety information before handling.

3.3. Step-by-Step Protocol

3.3.1. Calculating the Required Mass

To prepare a stock solution of a specific concentration, use the following formula. Always use the batch-specific molecular weight (MW) provided on the product's certificate of analysis for the most accurate results.

Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x MW (g/mol)

Example: To prepare 1 mL of a 100 mM stock solution in DMSO using a MW of 568.56 g/mol :

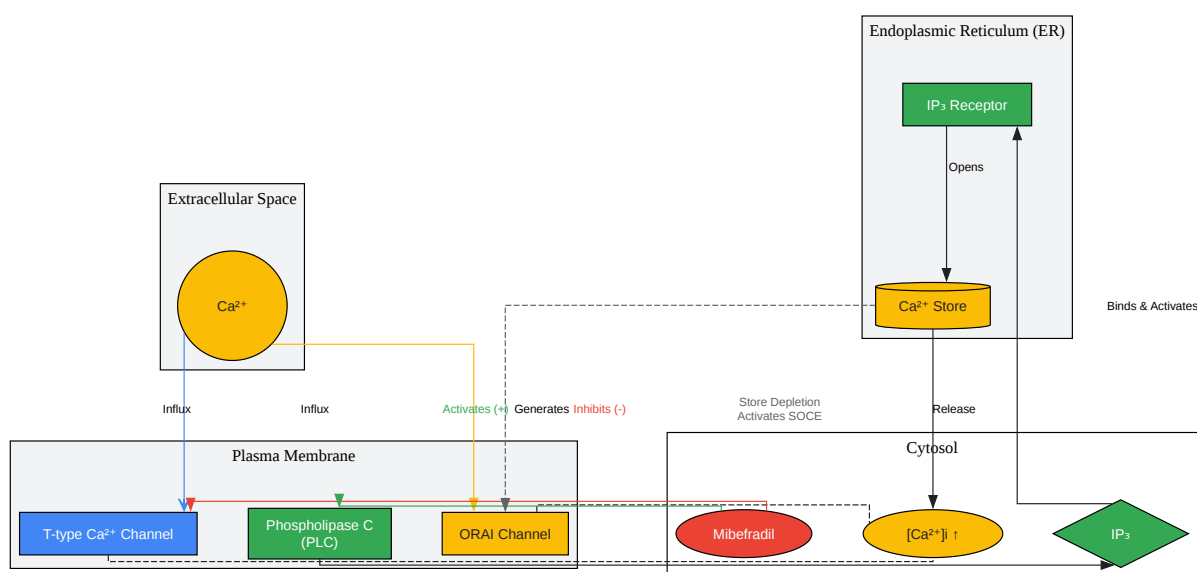
Mass (mg) = 100 mM x 1 mL x 0.56856 mg/mmol = 56.86 mg

3.3.2. Solution Preparation

- Weighing: Carefully weigh the calculated amount of **Mibefradil dihydrochloride hydrate** powder using an analytical balance and place it into a sterile vial.
- Solvent Addition: Add the calculated volume of the desired solvent (e.g., DMSO or water) to the vial containing the powder.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Sonication (if necessary): If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes until the solution is clear[10].
- Sterilization (for aqueous solutions): If preparing an aqueous stock solution for use in cell culture, it is advisable to sterilize it by passing it through a 0.22 µm syringe filter after dissolution[10].
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile tubes[10]. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[10]. Keep solutions protected from moisture[10].
- Usage: Before use, thaw the aliquot at room temperature and ensure the compound is fully dissolved before adding it to your experimental medium[3].

Visualization of Mibefradil's Mechanism of Action

Mibefradil primarily blocks extracellular calcium influx through T-type calcium channels. However, it also affects intracellular calcium signaling by activating the Phospholipase C (PLC) pathway, leading to calcium release from the endoplasmic reticulum (ER) and subsequent store-operated calcium entry (SOCE)[7][11].



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Caption: Mibefradil's dual mechanism on calcium signaling pathways.

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References

- 1. Discovery and main pharmacological properties of mibefradil (Ro 40-5967), the first selective T-type calcium channel blocker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Mibefradil: a selective T-type calcium antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Mibefradil dihydrochloride | Cav3 channel Blocker | Hello Bio [hellobio.com]
- 4. Mibefradil block of cloned T-type calcium channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. go.drugbank.com [go.drugbank.com]
- 6. Mibefradil, a T-type Ca^{2+} channel blocker also blocks Orai channels by action at the extracellular surface - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Mibefradil alters intracellular calcium concentration by activation of phospholipase C and IP3 receptor function - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Mibefradil dihydrochloride hydrate 98 (HPLC) CAS 116666-63-8 [sigmaaldrich.com]
- 9. $\geq 98\%$ (HPLC), powder, T-type Ca^{2+} channel blocker | Sigma-Aldrich [sigmaaldrich.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Application Note: Preparing Mibefradil Dihydrochloride Hydrate Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15578209/docs#application-note-preparing-mibefradil-dihydrochloride-hydrate-stock-solutions]

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